

A Comparative Analysis of Doripenem Resistance Mechanisms

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Compound of Interest

Compound Name: *Doripenem*

Cat. No.: *B194130*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the primary mechanisms of resistance to **doripenem**, a broad-spectrum carbapenem antibiotic. The content is supported by experimental data to offer a comprehensive resource for understanding and combating the growing challenge of **doripenem** resistance in clinically significant pathogens such as *Pseudomonas aeruginosa*, *Acinetobacter baumannii*, and *Klebsiella pneumoniae*.

Key Resistance Mechanisms at a Glance

Doripenem resistance in Gram-negative bacteria is primarily mediated by three synergistic mechanisms: enzymatic degradation of the antibiotic, modifications at the drug's target site, and alterations in drug accumulation due to changes in outer membrane permeability and active efflux. Understanding the interplay of these mechanisms is crucial for the development of novel therapeutic strategies.

Quantitative Analysis of Doripenem Resistance

The following tables summarize the impact of various resistance mechanisms on the minimum inhibitory concentrations (MICs) of **doripenem** and other carbapenems. This data, compiled from multiple studies, highlights the comparative efficacy of **doripenem** in the face of specific resistance determinants.

Table 1: Impact of Carbapenemase Production on Carbapenem MICs (µg/mL)

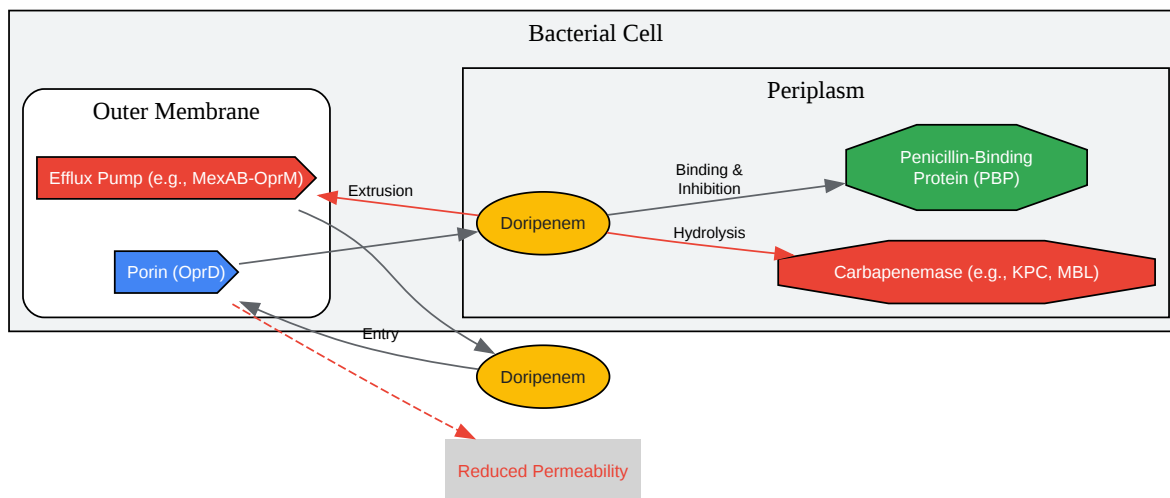
Bacterial Species	Resistance Mechanism	Doripenem MIC	Imipenem MIC	Meropenem MIC
K. pneumoniae	KPC-producing	>32	>32	>32
P. aeruginosa	VIM-producing	32	>32	32
A. baumannii	OXA-23-producing	16-64	16-64	16-64
P. aeruginosa	IMP-producing	64	>512	>512

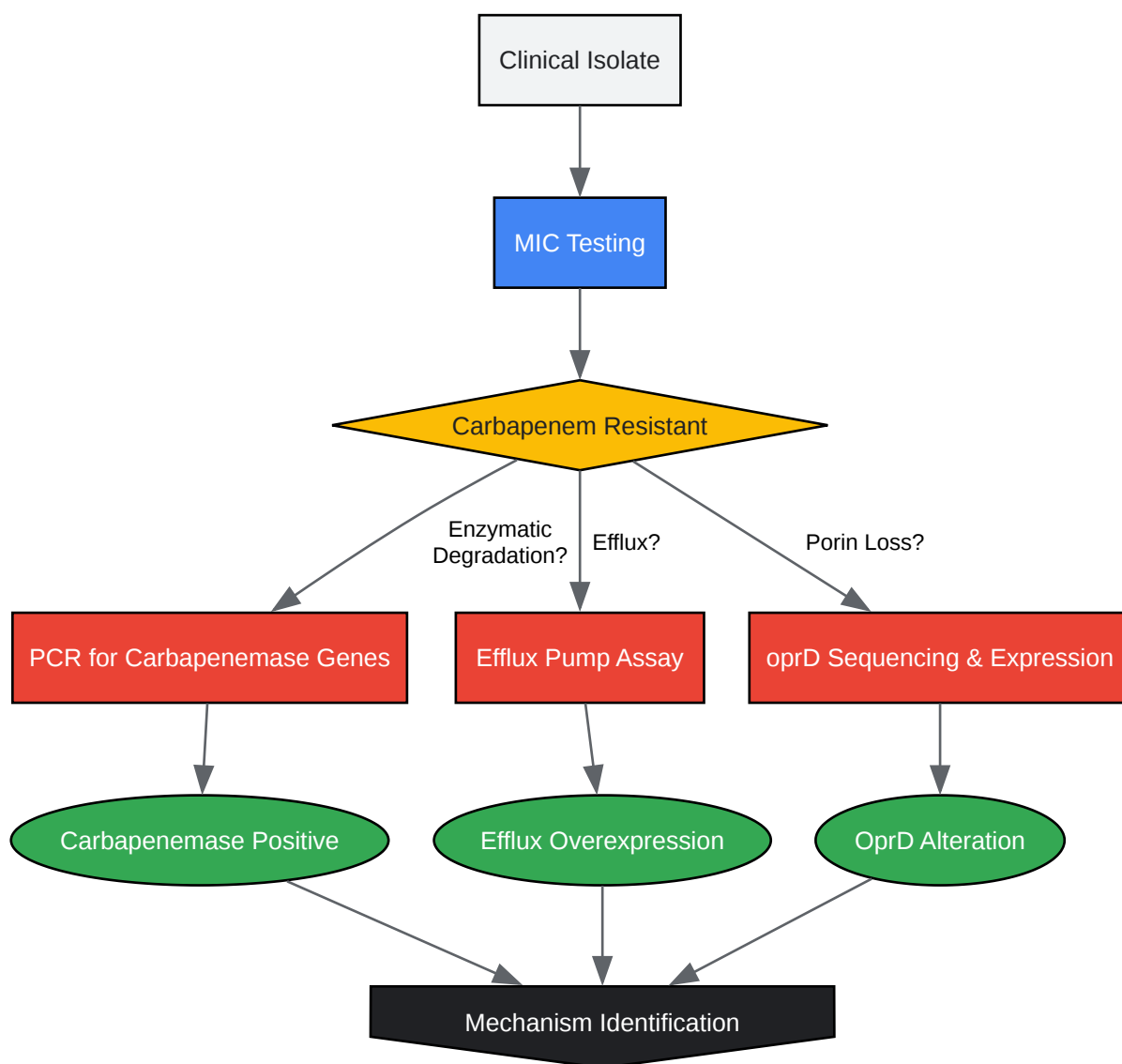
Table 2: Influence of Efflux Pump Overexpression and Porin Loss on **Doripenem** MICs (µg/mL) in *P. aeruginosa*

Resistance Mechanism	Doripenem MIC	Imipenem MIC	Meropenem MIC
OprD loss	8-16	>32	4-8
MexAB-OprM overexpression	4-8	2-4	8-16
MexXY-OprM overexpression	4-8	2-4	4-8
OprD loss + AmpC overexpression	16-32	>32	8-16
OprD loss + MexAB-OprM overexpression	>32	>32	>32

Visualizing Resistance: Pathways and Workflows

The following diagrams, generated using Graphviz, illustrate the key resistance mechanisms and a typical experimental workflow for their identification.





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